

# Application Notes & Protocols: 2-Methyl-4-propyloctane in Lubricant Formulation Research

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## Compound of Interest

Compound Name: 2-Methyl-4-propyloctane

Cat. No.: B14551760

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Topic: Investigation of **2-Methyl-4-propyloctane** as a Potential Base Oil or Additive in Lubricant Formulations.

## Introduction

**2-Methyl-4-propyloctane** is a branched-chain alkane with the molecular formula C12H26.<sup>[1]</sup> Its highly branched structure suggests potential utility as a lubricant base oil or additive, offering a unique combination of properties such as low pour point, good thermal stability, and specific viscosity characteristics. Branched alkanes are known to be crucial components in synthetic lubricants, contributing to improved performance over a wide range of temperatures and conditions.<sup>[2][3]</sup> This document outlines the application notes and detailed experimental protocols for the comprehensive evaluation of **2-Methyl-4-propyloctane** in lubricant formulation research.

## Physicochemical Properties

A summary of the computed physicochemical properties of **2-Methyl-4-propyloctane** is provided in the table below. These properties are essential for initial formulation considerations and for predicting its behavior as a lubricant component.

Property	Value	Reference
Molecular Formula	C12H26	<a href="#">[1]</a>
Molecular Weight	170.33 g/mol	<a href="#">[1]</a>
IUPAC Name	2-methyl-4-propyloctane	<a href="#">[1]</a>
Boiling Point (estimated)	191°C	<a href="#">[4]</a>
Melting Point (estimated)	-50.8°C	<a href="#">[4]</a>
Density (estimated)	0.7491 g/cm³	<a href="#">[4]</a>
Refractive Index (estimated)	1.4202	<a href="#">[4]</a>

## Experimental Protocols for Lubricant Performance Evaluation

The following protocols are designed to assess the performance of **2-Methyl-4-propyloctane** as a lubricant base oil or as an additive to a standard base oil.

**Objective:** To determine the kinematic viscosity of lubricant formulations containing **2-Methyl-4-propyloctane** at various temperatures and to calculate the Viscosity Index (VI).

**Apparatus:** Capillary Tube Viscometer (e.g., Redwood or Ubbelohde type).[\[5\]](#)[\[6\]](#)[\[7\]](#)

**Protocol:**

- Prepare lubricant samples:
  - Sample A: 100% **2-Methyl-4-propyloctane**.
  - Sample B: 10% (w/w) **2-Methyl-4-propyloctane** in a Group III base oil.
  - Sample C: Control - 100% Group III base oil.
- Ensure the viscometer is clean and dry.
- Pour the lubricant sample into the viscometer tube.

- Place the viscometer in a constant temperature bath at 40°C and allow it to equilibrate.[8]
- Draw the oil sample through the capillary tube to the starting mark using suction.[6]
- Release the suction and measure the time taken for the oil to flow between the start and end marks.[8]
- Repeat the measurement at least three times and calculate the average flow time.
- Repeat steps 4-7 at a temperature of 100°C.[8]
- Calculate the kinematic viscosity at each temperature using the viscometer constant.
- Calculate the Viscosity Index (VI) according to ASTM D2270.[8]

Data Presentation:

Lubricant Formulation	Kinematic Viscosity @ 40°C (cSt)	Kinematic Viscosity @ 100°C (cSt)	Viscosity Index (VI)
Sample A: 100% 2-Methyl-4-propyloctane	Experimental Data	Experimental Data	Calculated Value
Sample B: 10% 2-Methyl-4-propyloctane	Experimental Data	Experimental Data	Calculated Value
Sample C: Control (Group III Base Oil)	Experimental Data	Experimental Data	Calculated Value

Objective: To evaluate the thermal stability of lubricant formulations containing **2-Methyl-4-propyloctane** by measuring weight loss at elevated temperatures.

Apparatus: Thermo-Gravimetric Analyzer (TGA).[9][10]

Protocol:

- Calibrate the TGA instrument according to the manufacturer's instructions.

- Place a small, known weight (5-10 mg) of the lubricant sample into the TGA pan.
- Heat the sample in the TGA under a controlled atmosphere (e.g., air or nitrogen) at a constant heating rate (e.g., 10°C/min) from ambient temperature to 600°C.[11]
- Alternatively, for isothermal analysis, heat the sample to a specific temperature (e.g., 150°C) and hold for an extended period (e.g., 24-72 hours), monitoring weight loss over time.[9]
- Record the weight loss as a function of temperature or time.
- Determine the onset temperature of decomposition and the temperature at maximum weight loss rate (Tmax).[11]

#### Data Presentation:

Lubricant Formulation	Onset of Decomposition (°C)	Temperature at Max. Weight Loss (°C)	Total Weight Loss (%)
Sample A: 100% 2-Methyl-4-propyloctane	Experimental Data	Experimental Data	Experimental Data
Sample B: 10% 2-Methyl-4-propyloctane	Experimental Data	Experimental Data	Experimental Data
Sample C: Control (Group III Base Oil)	Experimental Data	Experimental Data	Experimental Data

Objective: To determine the coefficient of friction of lubricant formulations containing **2-Methyl-4-propyloctane** under controlled conditions.

Apparatus: Tribometer (e.g., Pin-on-disk or Four-Ball tester).[12][13]

#### Protocol:

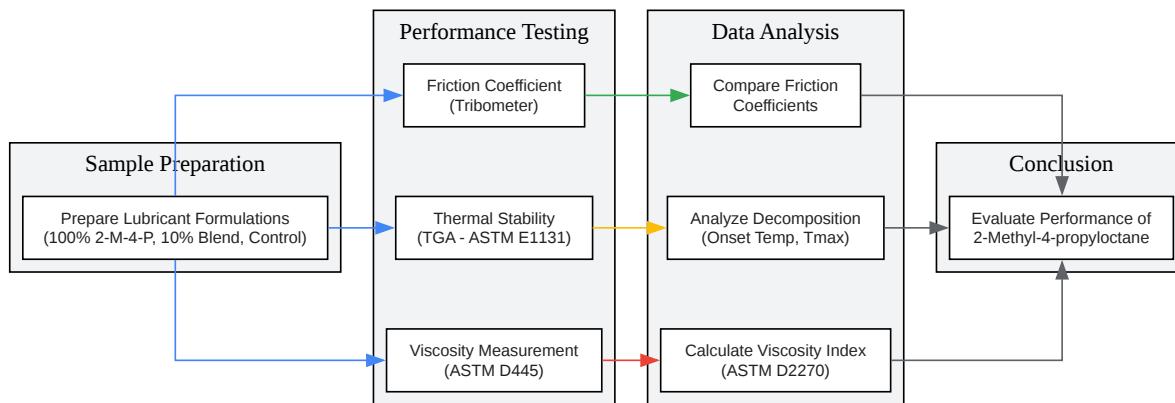
- Clean and prepare the test specimens (e.g., pin and disk) according to standard procedures.
- Apply a thin film of the lubricant sample to the contact surfaces.

- Mount the specimens in the tribometer.
- Apply a specified normal load to the contact.
- Initiate sliding at a constant speed.
- Record the tangential (frictional) force and the normal force continuously throughout the test.
- Calculate the coefficient of friction as the ratio of the frictional force to the normal force.[\[12\]](#)
- Repeat the test for each lubricant formulation to ensure repeatability.

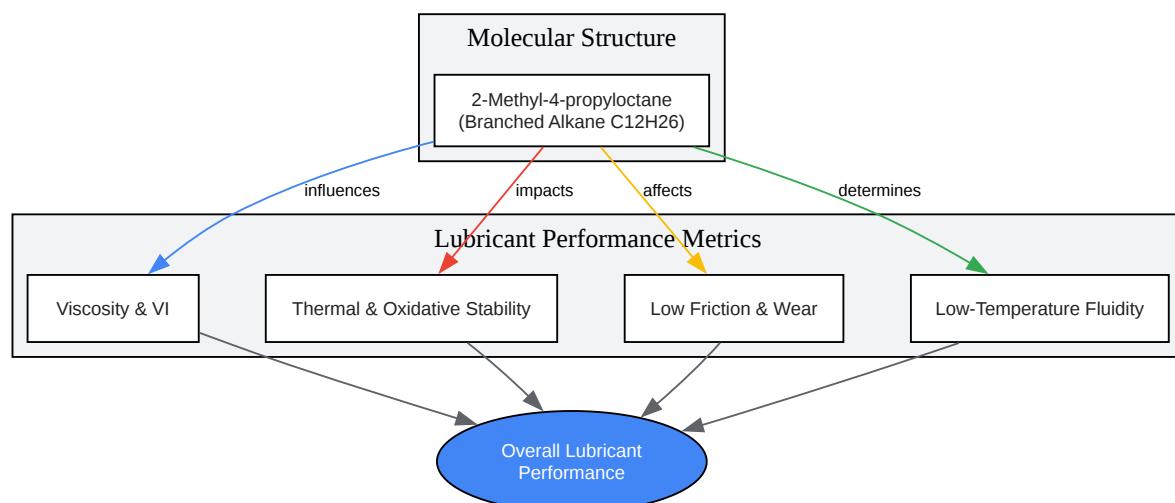
Data Presentation:

Lubricant Formulation	Test Conditions (Load, Speed, Temp)	Average Coefficient of Friction	Standard Deviation
Sample A: 100% 2-Methyl-4-propyloctane	Specified Conditions	Experimental Data	Calculated Value
Sample B: 10% 2-Methyl-4-propyloctane	Specified Conditions	Experimental Data	Calculated Value
Sample C: Control (Group III Base Oil)	Specified Conditions	Experimental Data	Calculated Value

## Visualizations

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Caption: Experimental workflow for evaluating **2-Methyl-4-propyloctane** in lubricants.

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Caption: Relationship between molecular structure and lubricant performance.

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